

Ledoxantrone preclinical research findings

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Compound Focus: Ledoxantrone

CAS No.: 113457-05-9

Cat. No.: S548628

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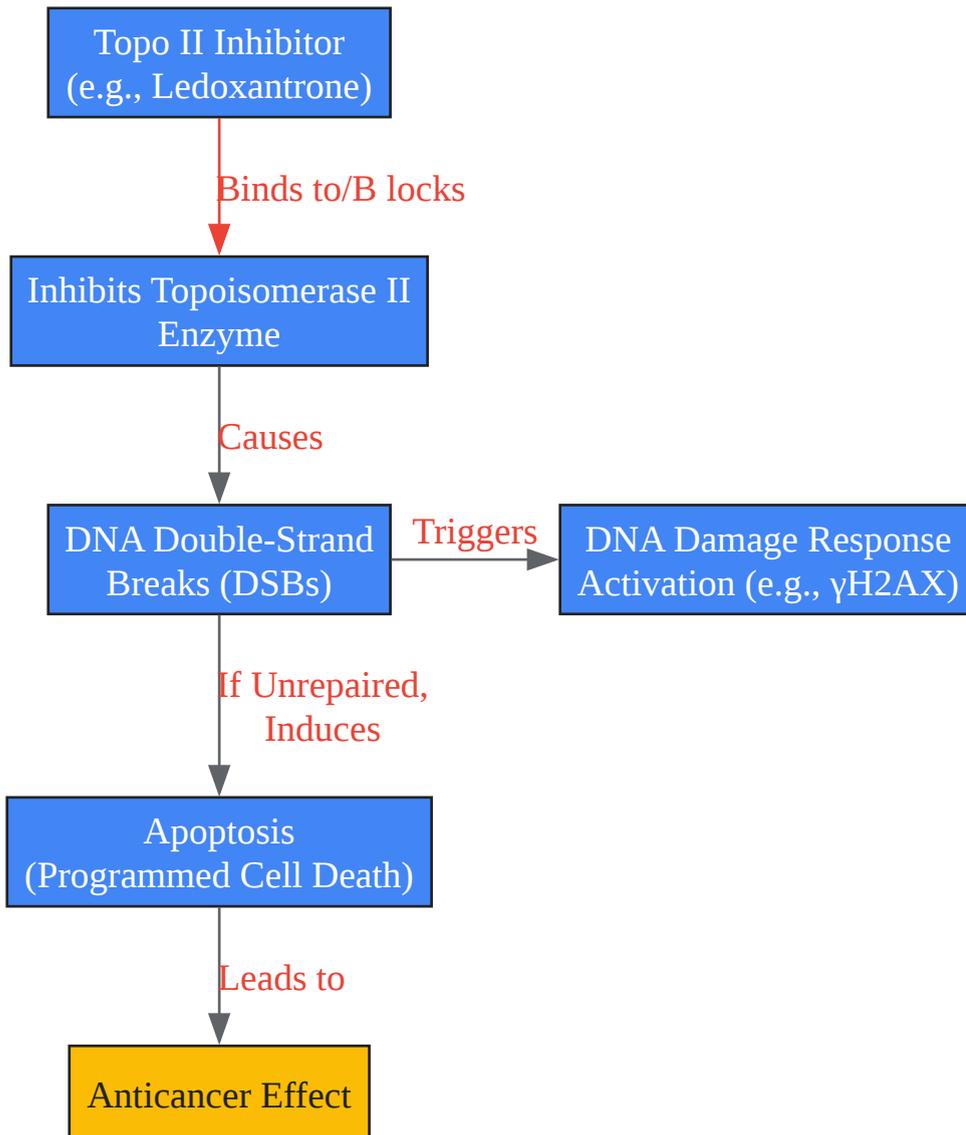
Ledoxantrone Preclinical Profile Summary

The table below consolidates the key preclinical findings for **Ledoxantrone** (also known as CI-958 or **ledoxantrone** trihydrochloride) based on the available information.

Aspect	Preclinical Findings
Mechanism of Action	Topoisomerase II (Topo II) inhibitor; DNA intercalator [1] [2].
Therapeutic Application (Investigational)	Studied for digestive disorders and urologic disorders [2].
Anticancer Activity	Demonstrated anticancer activity in preclinical models. Member of the benzothiopyranoindazoles class, noted for a broad spectrum and high degree of activity in preclinical models [3].
Clinical Progression	Advanced to Phase II clinical trials for metastatic colorectal cancer and hormone-refractory prostate cancer, where it showed weak activity [1].

Research Context and Pathways

Ledoxantrone was investigated as part of a class of compounds known as benzothioipyranindazoles [3]. The following diagram outlines the general mechanism of action for Topoisomerase II inhibitors like **Ledoxantrone** and the subsequent cellular consequences.



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Generalized mechanism of Topoisomerase II inhibitors, leading to DNA damage and cell death.

Insights for Further Research

The available information on **Ledoxantrone** is limited, as the compound was studied decades ago and its development appears to have been discontinued. To conduct an in-depth technical analysis, you may need to explore the following:

- **Consult Primary Literature:** The most detailed preclinical data would be in the original **peer-reviewed articles and patent applications** from the period of its active development (1990s-early 2000s). These are not readily available in the searched results.
- **Explore Related Compounds:** The discovery and development of new Topoisomerase II inhibitors is an active field. Research on newer compounds or related chemical classes (like other indazole derivatives) may provide valuable comparative insights and more contemporary experimental methodologies [1].

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References

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